(2-methyl-3-nitrophenyl)boronic acid structural information

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Compound of Interest

Compound Name:	*2-Methyl-3-nitrophenylboronic acid*
CAS No.:	*1072945-60-8*
Cat. No.:	*B1318711*

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An In-depth Technical Guide to (2-methyl-3-nitrophenyl)boronic acid: Synthesis, Characterization, and Application

Introduction

(2-methyl-3-nitrophenyl)boronic acid is a specialized organic compound belonging to the highly versatile class of arylboronic acids. These compounds are cornerstone reagents in modern organic synthesis, primarily serving as nucleophilic partners in the Nobel Prize-winning Suzuki-Miyaura cross-coupling reaction.[1] The unique substitution pattern of this particular molecule—featuring a sterically influencing methyl group and an electron-withdrawing nitro group ortho and meta to the boronic acid moiety, respectively—renders it a valuable building block for accessing complex molecular architectures. Its utility is most pronounced in the fields of medicinal chemistry and material science, where the precise construction of substituted biaryl systems is paramount.

This guide, intended for researchers and drug development professionals, provides a comprehensive overview of the structural, synthetic, and reactive profile of (2-methyl-3-nitrophenyl)boronic acid. It moves beyond a simple recitation of facts to explain the underlying

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principles governing its synthesis and application, offering field-proven insights from a Senior Application Scientist's perspective.

Section 1: Core Structural & Physicochemical Profile

The fundamental identity of a reagent is defined by its structural and physical properties. These data are critical for everything from reaction stoichiometry calculations to the selection of appropriate analytical techniques.

The molecular structure consists of a benzene ring substituted with a boronic acid group [-$B(OH)_2$], a methyl group (-CH_3) at position 2, and a nitro group (-NO_2) at position 3. The interplay between the electron-donating methyl group and the electron-withdrawing nitro group significantly influences the reactivity of the C-B bond.

Table 1: Physicochemical and Identification Data for (2-methyl-3-nitrophenyl)boronic acid

Property	Value	Source(s)
IUPAC Name	(2-methyl-3-nitrophenyl)boronic acid	[2]
CAS Number	1072945-60-8	[2][3]
Molecular Formula	$C_7H_8BNO_4$	[2][3][4]
Molecular Weight	180.95 g/mol	[3]
Canonical SMILES	CC1=C(B(O)O)C=CC=C1[O-]	[2][4]
InChI Key	OZOLRGZAVBQRBG-UHFFFAOYSA-N	[2][4]
Physical Form	Solid	
Purity (Typical)	≥97%	[2]
Storage Conditions	Inert atmosphere, 2-8°C	

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Note: Experimental data for properties such as melting and boiling points are not widely published. Researchers should perform their own characterization.

Section 2: Synthesis & Mechanistic Considerations

While (2-methyl-3-nitrophenyl)boronic acid is commercially available, understanding its synthesis is crucial for specialized applications or when derivatization is required. A plausible and common synthetic strategy involves the directed nitration of a precursor, 2-methylphenylboronic acid. The choice of nitrating agent and reaction conditions is critical to control regioselectivity and prevent undesired side reactions, particularly protodeboronation (loss of the boronic acid group).

Proposed Synthetic Workflow

The diagram below illustrates a logical workflow for the synthesis, starting from 2-methylphenylboronic acid.

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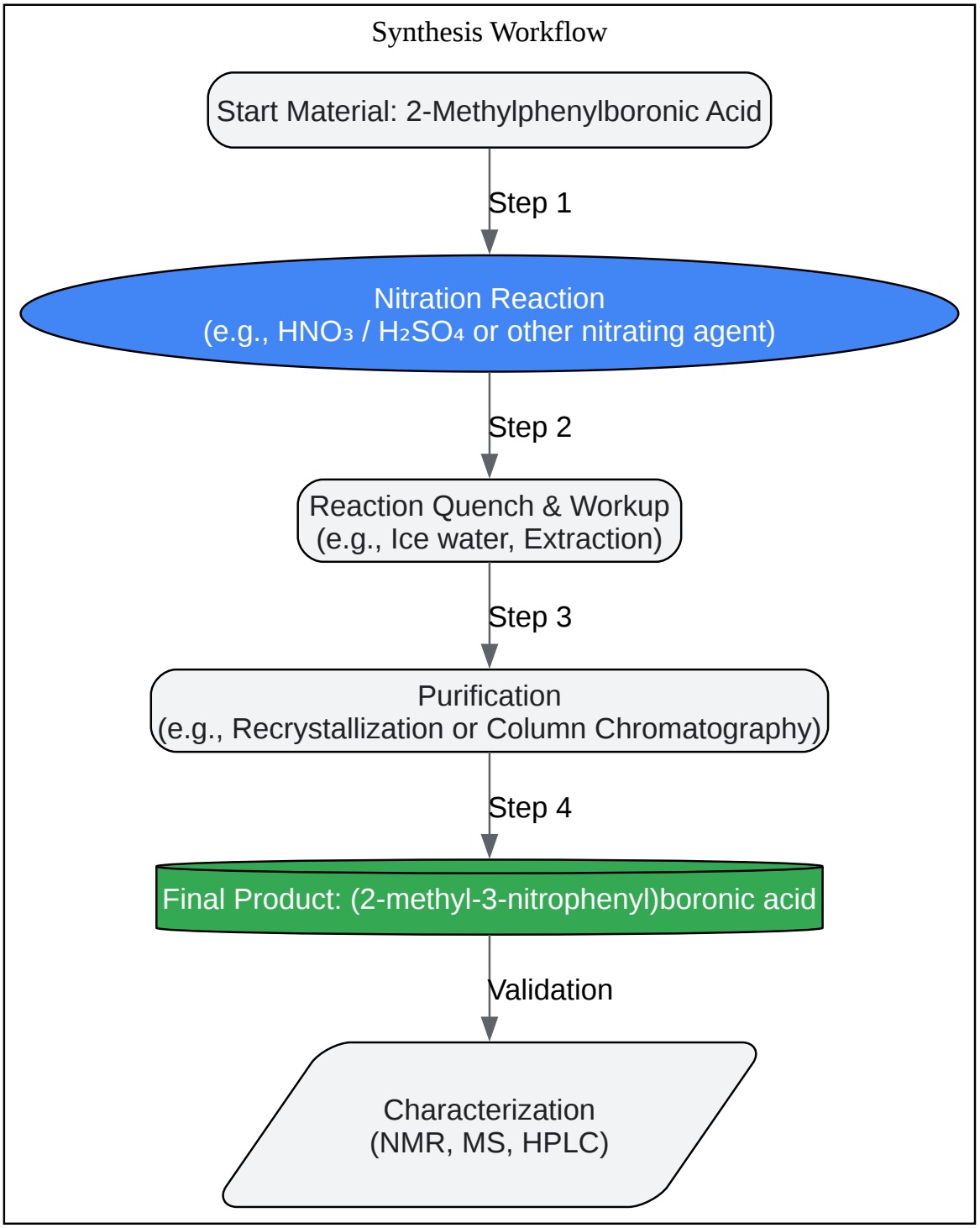

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Caption: Proposed workflow for the synthesis of (2-methyl-3-nitrophenyl)boronic acid.

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Detailed Experimental Protocol (Hypothetical)

This protocol is based on established methods for the nitration of phenylboronic acids.[5][6] It constitutes a self-validating system by incorporating purification and analytical confirmation.

- Reaction Setup: In a three-necked flask equipped with a dropping funnel and a thermometer, dissolve 2-methylphenylboronic acid (1 equivalent) in a suitable solvent (e.g., chloroform or acetic acid) under an inert atmosphere (N_2 or Ar). Cool the mixture to 0-5°C using an ice bath.

- Nitration: Slowly add a pre-cooled mixture of nitric acid (1.1 equivalents) and sulfuric acid (catalytic or stoichiometric amount) dropwise, ensuring the internal temperature does not exceed 10°C. Causality: The sulfuric acid protonates the nitric acid, generating the highly electrophilic nitronium ion (NO_2^+), which is the active agent for electrophilic aromatic substitution. Careful temperature control prevents over-nitration and decomposition.

- Reaction Monitoring: Stir the reaction at low temperature for 1-3 hours. Monitor the consumption of the starting material by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).

- Workup: Once the reaction is complete, carefully pour the mixture over crushed ice. If a precipitate forms, it can be collected by filtration. Otherwise, extract the aqueous layer with an organic solvent like ethyl acetate. Wash the combined organic layers with water and brine.

- Purification: Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by flash column chromatography on silica gel.

- Validation: Confirm the identity and purity of the final product using ^{1}H NMR, ^{13}C NMR, ^{11}B NMR, and mass spectrometry.

Section 3: The Cornerstone Application: Suzuki-Miyaura Cross-Coupling

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The paramount application of (2-methyl-3-nitrophenyl)boronic acid is in the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction. This reaction forges a carbon-carbon bond between the boronic acid's aryl group and an organohalide or triflate, offering unparalleled functional group tolerance and stereospecificity.[7]

The Catalytic Cycle

The reaction proceeds through a well-established catalytic cycle involving a Pd(0)/Pd(II) redox couple. Understanding this mechanism is key to troubleshooting and optimizing the reaction.

- Oxidative Addition: The active Pd(0) catalyst inserts into the carbon-halogen bond of the organohalide (R^1-X), forming a Pd(II) complex.
- Transmetalation: The boronic acid (R^2-$B(OH)_2$) must first be activated by a base (e.g., K_2CO_3, Cs_2CO_3) to form a more nucleophilic boronate complex (R^2-$B(OH)_3^-$). This complex then transfers its organic group (R^2) to the palladium center, displacing the halide. Trustworthiness: This base-activation step is crucial; without it, the transmetalation is often too slow for the reaction to be efficient.[7]
- Reductive Elimination: The two organic groups (R^1 and R^2) on the Pd(II) center couple and are eliminated from the complex, forming the desired product (R^1-R^2) and regenerating the active Pd(0) catalyst.

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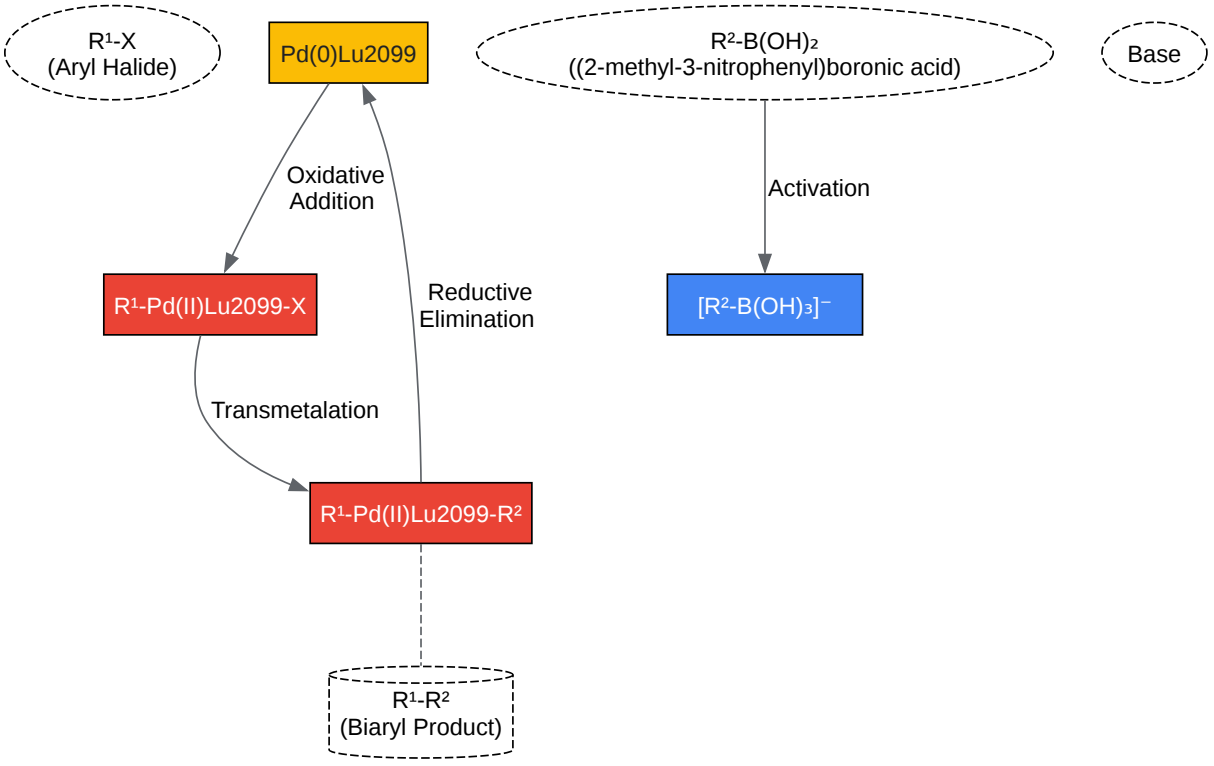

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Sources

- 1. Suzuki reaction - Wikipedia [en.wikipedia.org]

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- 2. fluorochem.co.uk [fluorochem.co.uk]
- 3. BLDpharm - Bulk Product Details [bldpharm.com]
- 4. PubChemLite - 2-methyl-3-nitrophenylboronic acid (C7H8BNO4) [pubchemlite.lcsb.uni.lu]
- 5. 2-Nitrophenylboronic acid synthesis - chemicalbook [chemicalbook.com]
- 6. CN104788484B - Synthetic method of 2-nitro phenyl boric acid - Google Patents [patents.google.com]
- 7. Suzuki Coupling [organic-chemistry.org]
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